

Spectroscopic Analysis of Nonyl 10-bromodecanoate: A Technical Overview

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Compound of Interest

Compound Name: Nonyl 10-bromodecanoate

Cat. No.: B15552597

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For the attention of: Researchers, scientists, and drug development professionals.

This technical guide provides a detailed overview of the expected spectroscopic data for **Nonyl 10-bromodecanoate** (CAS: 2102499-36-3, Molecular Formula: $C_{19}H_{37}BrO_2$). As experimental spectra for this specific compound are not readily available in public databases, this document presents predicted data based on established principles of nuclear magnetic resonance (NMR) spectroscopy, infrared (IR) spectroscopy, and mass spectrometry (MS). Furthermore, it outlines standardized experimental protocols for obtaining such data.

Predicted Spectroscopic Data

The following tables summarize the predicted spectroscopic characteristics of **Nonyl 10-bromodecanoate**. These predictions are derived from the analysis of its constituent functional groups and alkyl chains.

Table 1: Predicted 1H NMR Spectroscopic Data

(Solvent: $CDCl_3$, Reference: TMS at 0.00 ppm)

Chemical Shift (δ , ppm)	Multiplicity	Integration	Assignment
~4.05	Triplet	2H	O-CH ₂ -(CH ₂) ₇ -CH ₃
~3.40	Triplet	2H	Br-CH ₂ -(CH ₂) ₈ -C(O)O-
~2.28	Triplet	2H	-(CH ₂) ₈ -CH ₂ -C(O)O-
~1.85	Quintet	2H	Br-CH ₂ -CH ₂ -(CH ₂) ₇ -C(O)O-
~1.60	Quintet	2H	O-CH ₂ -CH ₂ -(CH ₂) ₆ -CH ₃
~1.20-1.45	Multiplet	24H	-(CH ₂) ₆ - and -(CH ₂) ₆ -
~0.88	Triplet	3H	-CH ₂ -CH ₃

Table 2: Predicted ¹³C NMR Spectroscopic Data

(Solvent: CDCl₃, Reference: CDCl₃ at 77.16 ppm)

Chemical Shift (δ , ppm)	Assignment
~173.5	C=O
~65.0	O-CH ₂ -
~34.0	Br-CH ₂ -
~33.0	-CH ₂ -C(O)O-
~31.8	-(CH ₂) _n -
~29.5-29.0	-(CH ₂) _n -
~28.7	-(CH ₂) _n -
~28.2	-(CH ₂) _n -
~26.0	-(CH ₂) _n -
~25.0	-(CH ₂) _n -
~22.7	-CH ₂ -CH ₃
~14.1	-CH ₃

Table 3: Predicted Infrared (IR) Spectroscopy Data

Wavenumber (cm ⁻¹)	Intensity	Assignment
2925, 2855	Strong	C-H stretch (alkane)
1740	Strong	C=O stretch (ester)[1][2][3]
1240, 1160	Strong	C-O stretch (ester)[1][2]
650-550	Medium-Weak	C-Br stretch[4]
1465	Medium	C-H bend (alkane)

Table 4: Predicted Mass Spectrometry (MS) Data

(Method: Electron Ionization - EI)

m/z	Ion	Fragmentation Pathway
376/378	$[M]^{\bullet+}$	Molecular ion (presence of Br gives M and M+2 peaks in ~1:1 ratio)
297	$[M - Br]^+$	Loss of a bromine radical
221	$[C_{10}H_{19}O_2]^+$	Alpha-cleavage with loss of the nonyl radical
127	$[C_9H_{19}]^+$	Nonyl cation from cleavage of the ester bond
Various	$[C_nH_{2n+1}]^+$	Fragmentation of the alkyl chains[5]

Experimental Protocols

The following are detailed, generalized protocols for the acquisition of spectroscopic data for a liquid sample such as **Nonyl 10-bromodecanoate**.

Nuclear Magnetic Resonance (NMR) Spectroscopy

Objective: To obtain high-resolution 1H and ^{13}C NMR spectra.

Methodology:

- **Sample Preparation:** Dissolve approximately 5-10 mg of **Nonyl 10-bromodecanoate** in ~0.6 mL of a deuterated solvent (e.g., chloroform-d, $CDCl_3$). Add a small amount of an internal standard (e.g., tetramethylsilane, TMS) if not already present in the solvent.
- **Transfer:** Transfer the solution to a clean, dry 5 mm NMR tube.
- **Spectrometer Setup:** Insert the NMR tube into the spectrometer's probe.[6] Lock the spectrometer on the deuterium signal of the solvent and shim the magnetic field to achieve optimal homogeneity.[6]
- **Acquisition of 1H Spectrum:**

- Set the spectral width to cover the expected range of proton chemical shifts (e.g., 0-12 ppm).
- Apply a standard pulse sequence (e.g., a 90° pulse).
- Set the relaxation delay (e.g., 1-2 seconds) to allow for full relaxation of the protons between scans.
- Acquire a sufficient number of scans (e.g., 8-16) to achieve a good signal-to-noise ratio.
- Acquisition of ^{13}C Spectrum:
 - Switch the probe to the ^{13}C frequency.
 - Set a wider spectral width (e.g., 0-220 ppm).
 - Use a proton-decoupled pulse sequence to simplify the spectrum and enhance the signal.
 - A longer relaxation delay and a larger number of scans will be required due to the lower natural abundance and smaller gyromagnetic ratio of ^{13}C .
- Data Processing: Apply a Fourier transform to the acquired free induction decays (FIDs). Phase the resulting spectra and perform a baseline correction. Calibrate the chemical shift scale using the TMS signal (0.00 ppm). Integrate the peaks in the ^1H spectrum.

Infrared (IR) Spectroscopy

Objective: To identify the functional groups present in the molecule.

Methodology:

- Sample Preparation (Neat Liquid): Place one to two drops of neat (undiluted) **Nonyl 10-bromodecanoate** onto the surface of a clean, dry salt plate (e.g., NaCl or KBr).^{[7][8][9]}
- Assembly: Carefully place a second salt plate on top of the first, creating a thin liquid film between them.^[7]

- **Background Spectrum:** Ensure the sample compartment of the FT-IR spectrometer is empty and run a background scan. This will be subtracted from the sample spectrum to remove contributions from atmospheric CO₂ and water vapor.[\[10\]](#)
- **Sample Analysis:** Place the salt plate assembly into the sample holder in the spectrometer. [\[7\]](#)
- **Acquisition:** Acquire the spectrum, typically over the range of 4000-400 cm⁻¹. Co-add multiple scans (e.g., 16-32) to improve the signal-to-noise ratio.
- **Data Processing:** The software will automatically ratio the sample spectrum against the background spectrum to generate the final transmittance or absorbance spectrum. Identify and label the significant absorption bands.
- **Cleaning:** After analysis, disassemble the salt plates, rinse them with a dry solvent (e.g., dry acetone or dichloromethane), and return them to a desiccator.[\[7\]](#)

Mass Spectrometry (MS)

Objective: To determine the molecular weight and fragmentation pattern of the molecule.

Methodology (Electron Ionization - EI):

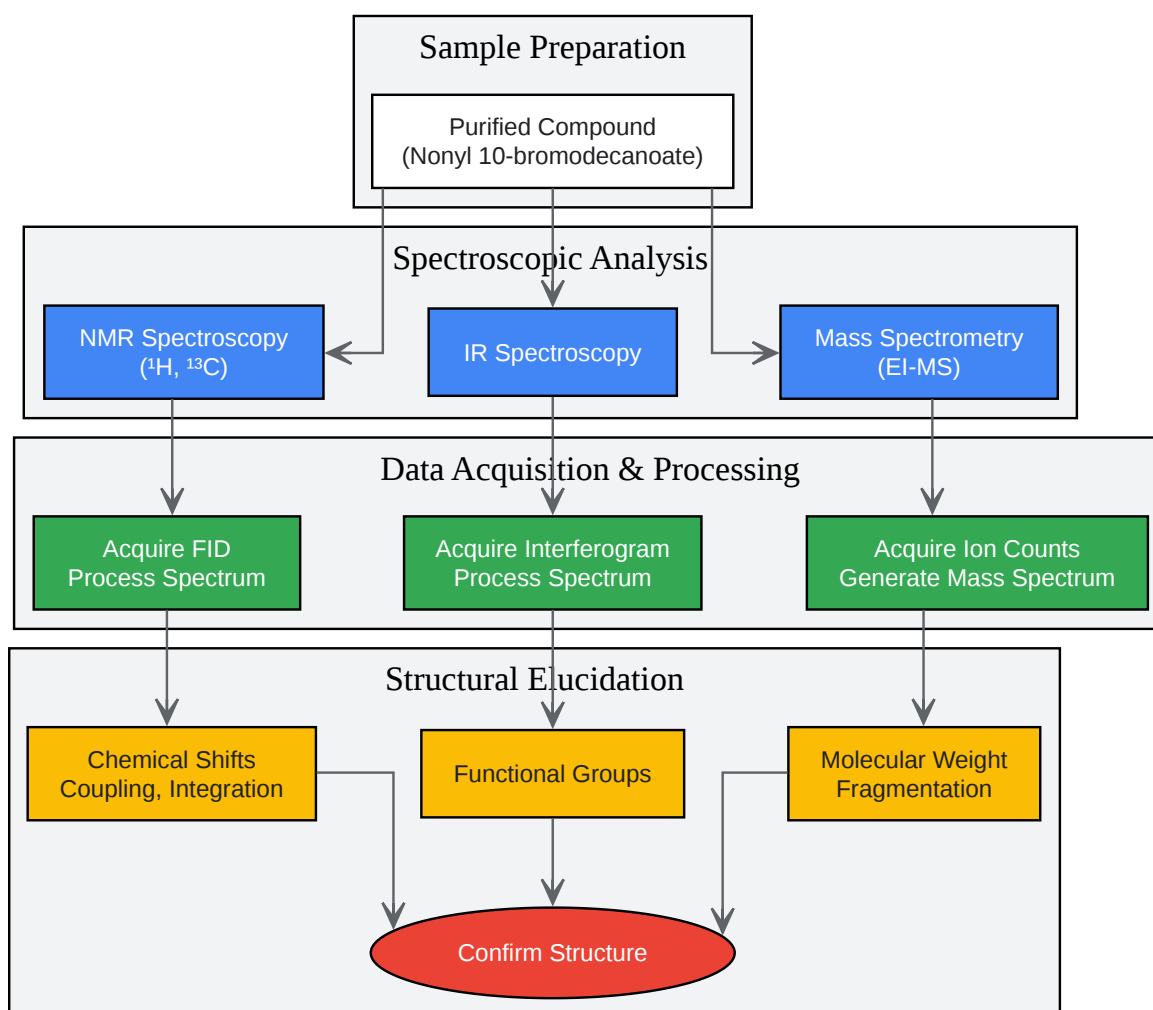
- **Sample Introduction:** Introduce a small amount of the sample into the ion source, typically via a direct insertion probe for a liquid or through a gas chromatograph (GC-MS). The sample is volatilized in the high vacuum of the source.[\[11\]](#)[\[12\]](#)
- **Ionization:** The gaseous molecules are bombarded with a beam of high-energy electrons (typically 70 eV).[\[13\]](#)[\[14\]](#) This causes the ejection of an electron from the molecule, forming a positively charged molecular ion (M⁺•).[\[15\]](#)
- **Fragmentation:** The high energy of the ionization process causes the molecular ion to be in a high-energy state, leading to extensive and reproducible fragmentation into smaller, charged ions.[\[13\]](#)[\[14\]](#)
- **Mass Analysis:** The ions (molecular ion and fragment ions) are accelerated into a mass analyzer (e.g., a quadrupole or time-of-flight analyzer). The analyzer separates the ions

based on their mass-to-charge ratio (m/z).

- Detection: The separated ions are detected, and their abundance is recorded.
- Data Representation: The data is presented as a mass spectrum, which is a plot of relative ion abundance versus m/z .

Visualizations

The following diagram illustrates a generalized workflow for the spectroscopic characterization of a novel chemical compound.



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Caption: General workflow for spectroscopic analysis of an organic compound.

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